

# 4-Methyl-1-heptanol: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methyl-1-heptanol

Cat. No.: B1330018

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **4-Methyl-1-heptanol**, a branched-chain primary alcohol. It is intended to serve as a comprehensive resource for professionals in research, and drug development, offering key data, and visualizations to support scientific endeavors.

## Core Molecular Data

**4-Methyl-1-heptanol** is an organic compound with the chemical formula  $C_8H_{18}O$ .<sup>[1][2][3][4][5][6][7]</sup> Its molecular structure consists of a seven-carbon heptane chain with a methyl group attached to the fourth carbon and a hydroxyl group at the first position.

A summary of its key molecular and physical properties is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C8H18O	[1][2][3][4][5][6][7]
Molecular Weight	130.23 g/mol	[1][2][6][7]
Alternate Molecular Weight	130.2279 g/mol	[3][4]
Alternate Molecular Weight	130.22792 g/mol	[5]
IUPAC Name	4-methylheptan-1-ol	[1]
CAS Registry Number	817-91-4	[1][3][4]

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

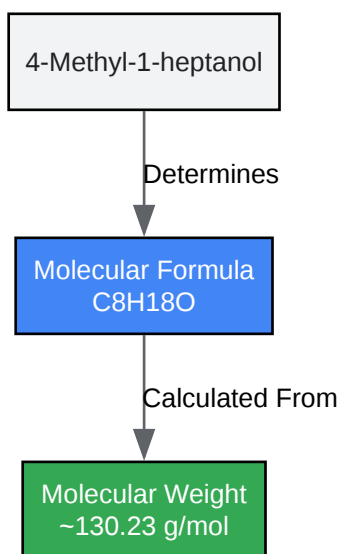


Figure 1. Molecular Identifier Relationship

[Click to download full resolution via product page](#)

Figure 1. Relationship of molecular identifiers for **4-Methyl-1-heptanol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methyl-1-heptanol | C<sub>8</sub>H<sub>18</sub>O | CID 109451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 1-Heptanol, 4-methyl- [webbook.nist.gov]
- 4. 1-Heptanol, 4-methyl- [webbook.nist.gov]
- 5. Page loading... [guidechem.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 4-METHYL-1-HEPTANOL CAS#: 817-91-4 [m.chemicalbook.com]
- To cite this document: BenchChem. [4-Methyl-1-heptanol: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330018#4-methyl-1-heptanol-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)